

Isavuconazonium sulfate water-soluble prodrug design

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isavuconazonium Sulfate

CAS No.: 946075-13-4

Cat. No.: S530858

[Get Quote](#)

Prodrug Rationale and Design Strategy

The core challenge was that **Isavuconazole**, a broad-spectrum triazole antifungal, possesses multiple aromatic moieties, resulting in **very low solubility in water**. This posed a significant barrier to developing an intravenous formulation [1].

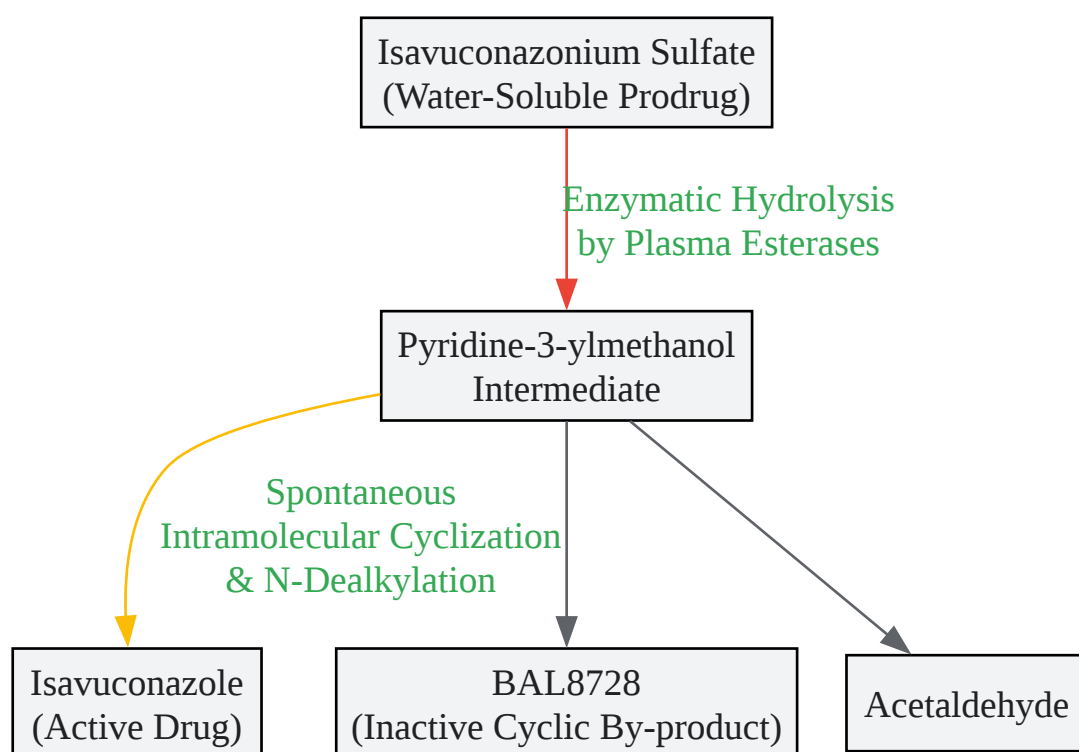
Researchers addressed this by designing a water-soluble prodrug, **Isavuconazonium sulfate**. The design strategy focused on modifying the triazole group of Isavuconazole due to the steric hindrance around the alternative tertiary alcohol group [1]. The key features of the prodrug design are summarized below:

Design Feature	Chemical Implementation	Rationale & Benefit
Target for Modification	Triazole ring	Steric hindrance around tertiary alcohol hydroxyl group made modification difficult [1].
Prodrug Type	Acyloxyalkyl triazolium salt	Positively charged triazolium ring and solubilizing group dramatically increase water solubility [1].
Solubilizing Group	Sarcosine ester with 2-aminopyridine ring	Aromatic, electron-withdrawing structure crucial for high water solubility (>100 mg/mL) and

Design Feature	Chemical Implementation	Rationale & Benefit
Overall Goal	Create a highly soluble precursor that rapidly and completely converts to active drug <i>in vivo</i>	rapid enzymatic conversion [1]. Enables IV formulation; avoids cyclodextrin solubilizers (reduces nephrotoxicity risk); high oral bioavailability (98%) allows for IV-to-oral transition [1] [2].

Bioconversion Pathway

Following administration, **Isavuconazonium sulfate** undergoes a rapid, two-step enzymatic and chemical conversion to release the active drug, Isavuconazole [1].



[Click to download full resolution via product page](#)

Key Experimental Data and Validation

The success of the prodrug design is confirmed by experimental and clinical data, which validate the achieved solubility, efficient conversion, and pharmacokinetic performance.

Table 1: Experimental Solubility and Conversion Data

Parameter	Experimental Finding	Significance / Source
Water Solubility	>100 mg/mL [1]	Confirms prodrug strategy successfully solved solubility problem.
Conversion Half-life	<1 minute (in rat, monkey, and human plasma) [1]	Confirms rapid activation; no intermediate detected.
Oral Bioavailability	98% [3] [2]	Oral capsule is bioequivalent to IV formulation, allowing flexible dosing.
Systemic Exposure	Prodrug exposure <1% of Isavuconazole; inactive by-product exposure ~1.3% [2]	Confirms complete conversion and low levels of non-active components.

Table 2: Methodological Overview of Key Experiments

Experiment Type	Key Protocol Details	Relevance to Prodrug Validation
In Vitro Conversion	Incubation of prodrug in plasma from various species (rat, monkey, human); monitoring of prodrug disappearance and active drug appearance [1].	Demonstrated rapid hydrolysis by esterases and species-specific conversion rates.
Pharmacokinetic Studies	Single and multiple-dose studies in humans; comparison of IV and oral routes; measurement of Cmax, tmax, AUC, and half-life [4] [2].	Established near-complete bioavailability and equivalent exposure from both formulations.
Stability & Solubility	Solubility measured in aqueous buffers; stability assessed in buffer solutions across pH range (e.g., pH 1-4) [1] [5].	Confirmed high solubility and sufficient chemical stability for formulation and shelf-life.

Isavuconazonium sulfate exemplifies a rational prodrug design where a clear molecular liability (low solubility) was overcome through targeted chemical modification, leading to a clinically successful drug with multiple administration options [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Isavuconazonium - an overview [sciencedirect.com]
2. Isavuconazonium: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Isavuconazole: Mechanism of Action, Clinical Efficacy, and ... [pmc.ncbi.nlm.nih.gov]
4. Population Pharmacokinetics of Isavuconazole from Phase 1 ... [pmc.ncbi.nlm.nih.gov]
5. Biowaiver Monograph for Immediate-Release Solid Oral ... [sciencedirect.com]

To cite this document: Smolecule. [Isavuconazonium sulfate water-soluble prodrug design].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b530858#isavuconazonium-sulfate-water-soluble-prodrug-design>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com